

An In-depth Technical Guide to Nickel Carbonate: Properties, Analysis, and Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nickel carbonate

Cat. No.: B3432777

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **nickel carbonate**, with a focus on its chemical formula and molecular weight. It details the experimental protocols for its characterization and synthesis and illustrates a key chemical pathway involving its production and thermal decomposition.

Chemical Properties and Data

Nickel carbonate exists in two primary forms: the simple, anhydrous salt (NiCO_3) and various basic **nickel carbonates**. Basic **nickel carbonates** are complexes that contain hydroxide and water molecules in addition to the carbonate. The most significant of these from an industrial standpoint is often represented by the formula $\text{Ni}_4\text{CO}_3(\text{OH})_6(\text{H}_2\text{O})_4$.^{[1][2]} The properties of these forms are summarized below for easy comparison.

Property	Nickel Carbonate (NiCO ₃)	Basic Nickel Carbonate (NiCO ₃ · 2Ni(OH) ₂ · xH ₂ O)
Chemical Formula	NiCO ₃ [3][4][5][6][7]	NiCO ₃ · 2Ni(OH) ₂ · xH ₂ O[1][8] (hydrated) or Ni ₄ CO ₃ (OH) ₆ (H ₂ O) ₄ [2]
Molecular Weight	118.70 g/mol [3][5][6][9]	~304.12 g/mol (anhydrous basis for NiCO ₃ · 2Ni(OH) ₂)[8]
Appearance	Light green crystalline powder[1][7]	Light green powder
CAS Number	3333-67-3[3][6][7]	958638-02-3[8] (for a specific hydrated form)

Experimental Protocols

Synthesis of Nickel Carbonate via Chemical Precipitation

This protocol describes a common laboratory method for synthesizing **nickel carbonate** nanoparticles.

Objective: To synthesize **nickel carbonate** by reacting a soluble nickel salt with a carbonate source.

Materials:

- Nickel(II) chloride (NiCl₂) or Nickel(II) sulfate (NiSO₄)
- Sodium carbonate (Na₂CO₃)
- Deionized water
- Beakers
- Magnetic stirrer and stir bar

- Filtration apparatus (e.g., Büchner funnel and filter paper)
- Drying oven

Procedure:

- Prepare Reactant Solutions: Prepare an aqueous solution of a soluble nickel salt, such as nickel(II) chloride or nickel(II) sulfate. Prepare a separate aqueous solution of sodium carbonate.
- Precipitation: While vigorously stirring the nickel salt solution, slowly add the sodium carbonate solution. A light green precipitate of **nickel carbonate** will form immediately.[3]
The reaction for the formation of basic **nickel carbonate** from nickel sulfate is: $4 \text{Ni}^{2+} + \text{CO}_3^{2-} + 6 \text{OH}^- + 4 \text{H}_2\text{O} \rightarrow \text{Ni}_4\text{CO}_3(\text{OH})_6(\text{H}_2\text{O})_4$. [2]
- Digestion: Continue stirring the mixture for a period to allow the precipitate to fully form and age.
- Filtration and Washing: Separate the precipitate from the solution by filtration. Wash the collected solid several times with deionized water to remove any soluble impurities.
- Drying: Dry the purified **nickel carbonate** precipitate in an oven at a low temperature (e.g., 80-100 °C) to remove water without inducing thermal decomposition.

Characterization by Thermogravimetric Analysis (TGA)

TGA is employed to study the thermal decomposition of **nickel carbonate**, which can confirm its composition and purity.

Objective: To determine the thermal stability and decomposition pathway of synthesized **nickel carbonate**.

Apparatus:

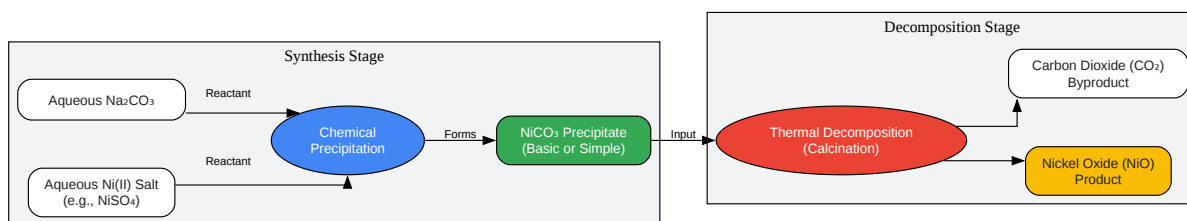
- Thermogravimetric Analyzer

Procedure:

- **Sample Preparation:** Place a small, accurately weighed amount (e.g., 10-20 mg) of the dried **nickel carbonate** sample into the TGA sample pan.[3]
- **Instrument Setup:** Place the sample pan in the TGA furnace.
- **Thermal Program:** Heat the sample from ambient temperature to a higher temperature (e.g., 830 °C) at a controlled heating rate (e.g., 20 °C/minute) under a controlled atmosphere (e.g., nitrogen or air).[3]
- **Data Acquisition:** Continuously monitor and record the sample's weight as a function of temperature.
- **Analysis:** The resulting TGA curve will show weight loss at specific temperatures corresponding to the loss of water (for basic **nickel carbonate**) and the decomposition of carbonate to nickel oxide (NiO) and carbon dioxide (CO₂).[3] The decomposition reaction is: $\text{NiCO}_3 \rightarrow \text{NiO} + \text{CO}_2$. [2] The percentage of weight loss can be used to verify the stoichiometry of the original sample.

Synthesis and Decomposition Pathway

The following diagram illustrates the workflow for the synthesis of **nickel carbonate** via precipitation, followed by its thermal decomposition to produce nickel oxide. This is a fundamental process in the production of nickel-based catalysts and materials.



[Click to download full resolution via product page](#)

Caption: Synthesis of **Nickel Carbonate** and its Decomposition.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. americanelements.com [americanelements.com]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. Large Scale Synthesis of Nickel Oxide (NiO) by Self Propagated Combustion Reaction – Material Science Research India [materialsciencejournal.org]
- 5. Nickel(ii) carbonate [webbook.nist.gov]
- 6. Nickel carbonate | NiCO₃ | CID 18746 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Nickel(II) carbonate - Wikipedia [en.wikipedia.org]
- 8. Recent Advances in the Synthesis and Stabilization of Nickel and Nickel Oxide Nanoparticles: A Green Adeptness - PMC [pmc.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to Nickel Carbonate: Properties, Analysis, and Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3432777#chemical-formula-and-molecular-weight-of-nickel-carbonate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com